

In-Depth Technical Guide: 3-Hydroxy-4-nitrobenzonitrile

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Compound of Interest

Compound Name: 3-Hydroxy-4-nitrobenzonitrile

Cat. No.: B105994

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxy-4-nitrobenzonitrile, with the CAS number 18495-15-3, is a substituted aromatic nitrile. Its chemical structure, featuring a hydroxyl, a nitro group, and a nitrile group on a benzene ring, makes it a molecule of interest in medicinal chemistry and organic synthesis. This technical guide provides a comprehensive overview of the known chemical properties and applications of **3-Hydroxy-4-nitrobenzonitrile**, with a focus on data relevant to research and development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Hydroxy-4-nitrobenzonitrile** is presented below. It is important to note that while some physical properties have been experimentally determined, others are based on computational predictions and should be considered as such.

Table 1: Physical and Chemical Properties of **3-Hydroxy-4-nitrobenzonitrile**

Property	Value	Source
Molecular Formula	C ₇ H ₄ N ₂ O ₃	[1]
Molecular Weight	164.12 g/mol	[1]
CAS Number	18495-15-3	[1]
IUPAC Name	3-hydroxy-4-nitrobenzonitrile	[1]
Synonyms	2-nitro-5-cyanophenol	[1]
Melting Point	121 °C (experimental)	
Boiling Point	313.6 ± 32.0 °C (predicted)	
Density	1.49 ± 0.1 g/cm ³ (predicted)	
pKa	5.41 ± 0.13 (predicted)	
Flash Point	143.5 °C (predicted)	
Refractive Index	1.628 (predicted)	
SMILES	C1=CC(=C(C=C1C#N)O)-- INVALID-LINK--[O-]	[1]
InChI	InChI=1S/C7H4N2O3/c8-4-5- 1-2-6(9(11)12)7(10)3-5/h1- 3,10H	[1]

Spectroscopic Data

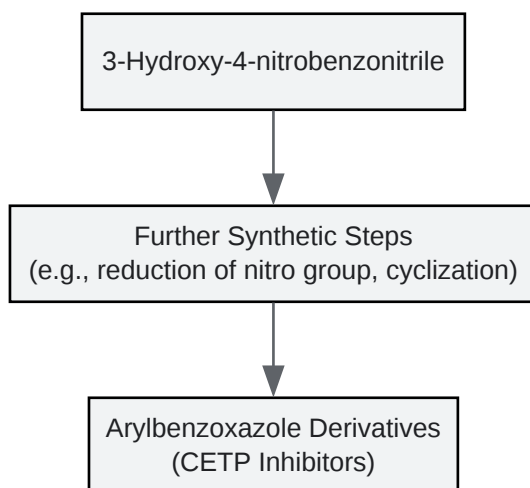
As of the latest available information, detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **3-Hydroxy-4-nitrobenzonitrile** are not readily available in public databases. Researchers are advised to acquire this data experimentally for characterization.

Synthesis and Reactivity

While **3-Hydroxy-4-nitrobenzonitrile** is commercially available from several suppliers, specific, detailed experimental protocols for its synthesis are not widely published in peer-reviewed literature.

Its primary documented application is as a key intermediate in the synthesis of arylbenzoxazoles, which have been investigated as cholesteryl ester transfer protein (CETP) inhibitors.[2] CETP is a target in the development of therapies for dyslipidemia.

Below is a conceptual workflow illustrating the role of **3-Hydroxy-4-nitrobenzonitrile** in this context.



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Caption: Role of **3-Hydroxy-4-nitrobenzonitrile** in CETP inhibitor synthesis.

Biological Activity and Signaling Pathways

The primary known biological relevance of **3-Hydroxy-4-nitrobenzonitrile** is as a building block for the synthesis of CETP inhibitors.[2] There is currently no publicly available data detailing its intrinsic biological activity or its direct effects on specific signaling pathways. Any biological effects would likely be attributed to the final compounds synthesized from this intermediate.

Safety and Handling

3-Hydroxy-4-nitrobenzonitrile should be handled with care in a laboratory setting. The following is a summary of hazard and precautionary statements.

Table 2: Hazard and Precautionary Statements

Category	Statement
Hazard Statements	Avoid breathing dust/fume/gas/mist/vapours/spray.[2] Wash hands and skin thoroughly after handling.[2] Avoid release to the environment.[2]
Precautionary Statements	Wear protective gloves/protective clothing/eye protection/face protection.[2] IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2]

It is recommended to consult the full Safety Data Sheet (SDS) from the supplier before handling this compound.

Chemical Structure

3-Hydroxy-4-nitrobenzonitrile

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Caption: Chemical structure of **3-Hydroxy-4-nitrobenzonitrile**.

Conclusion

3-Hydroxy-4-nitrobenzonitrile is a valuable chemical intermediate, particularly in the synthesis of potential therapeutics like CETP inhibitors. While some of its fundamental chemical and physical properties are known or have been predicted, a significant gap exists in the publicly available experimental data, especially concerning its synthesis, comprehensive spectroscopic characterization, and intrinsic biological activity. Researchers working with this compound are encouraged to perform their own analyses to fill these knowledge gaps.

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References

- 1. 3-Hydroxy-4-nitrobenzonitrile | C₇H₄N₂O₃ | CID 15111921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-HYDROXY-4-NITROBENZONITRILE | 18495-15-3 [amp.chemicalbook.com]
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